

Technical Guide: Safe Disposal of 1H-quinolin-5-one

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Compound of Interest

Compound Name: 1H-quinolin-5-one

Cat. No.: B7949902

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Executive Summary & Immediate Hazard Context

Do not treat **1H-quinolin-5-one** as general organic trash. While often classified primarily as an irritant (Skin/Eye Irrit. 2, STOT SE 3) in Safety Data Sheets (SDS), **1H-quinolin-5-one** (and its tautomer 5-hydroxyquinoline, CAS: 578-67-6) possesses a quinoline backbone. Parent quinoline is a known mutagen and carcinogen (Carc. 1B).

Operational Directive: In the absence of definitive long-term toxicology data for this specific isomer, the "Precautionary Principle" applies. You must manage this compound as a Hazardous Organic Waste capable of genotoxicity.

Immediate Action Checklist:

- State: Solid (powder) or Liquid (solution).
- Segregation: STRICTLY segregate from strong oxidizers (e.g., Nitric Acid, Peroxides) to prevent violent exothermic nitration or oxidation.
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.

Chemical Identity & Pre-Disposal Characterization

Before disposal, verify the chemical state. This molecule exists in a tautomeric equilibrium. Commercial labels may list it under its phenol form.

Parameter	Data	Operational Significance
Primary Name	1H-quinolin-5-one	Keto-form (Target)
Tautomer Name	5-Hydroxyquinoline / Quinolin-5-ol	Phenol-form (Common Commercial Label)
CAS Number	578-67-6	Use this for waste manifesting
RCRA Status	Non-Listed (Not U or P listed)	Classify as Non-Regulated Hazardous Waste (unless mixed with listed solvents)
Flash Point	N/A (Solid) / Solvent Dependent	If in solution, the solvent dictates flammability
Reactivity	Acid/Base Sensitive	Reacts with strong oxidizers; amphoteric properties

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Applicable for: Expired reagents, recrystallization solids, spill cleanup residues.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk during transport.
- Transfer: Transfer the solid using a dedicated spatula or powder funnel to minimize dust generation.
 - Scientist's Note: Do not sweep dust into the air. If a spill occurs, dampen with a paper towel soaked in water/ethanol before wiping to prevent inhalation of potential mutagens.
- Labeling: Apply a hazardous waste label immediately.
 - Constituents: "5-Hydroxyquinoline / **1H-quinolin-5-one**"
 - Hazard Checkbox: Check "Toxic" and "Irritant."

- Secondary Containment: Place the HDPE jar into a clear, sealable plastic bag (Ziploc type) before placing it in the Satellite Accumulation Area (SAA).

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Applicable for: Filtrates, HPLC waste, rotovap residues.

Critical Decision: Is the solvent Halogenated or Non-Halogenated?

- Scenario B1: Non-Halogenated Solvents (Methanol, Ethanol, Ethyl Acetate)
 - Stream: Combine with "Organic Solvents, Non-Halogenated."
 - pH Check: Ensure the mixture is neutral (pH 6-8). If the reaction involved strong acids/bases, neutralize before adding to the main waste drum to prevent heat generation.
 - Container: 20L Safety Can (Steel or HDPE).
- Scenario B2: Halogenated Solvents (DCM, Chloroform)
 - Stream: Combine with "Organic Solvents, Halogenated."
 - Segregation: Ensure no acetone or strong alkali metals are present in this stream if chloroform is the solvent (risk of dichlorocarbene generation).

Protocol C: Contaminated Debris (The "Hidden" Waste)

Applicable for: Syringe filters, gloves (Nitrile), paper towels, TLC plates.

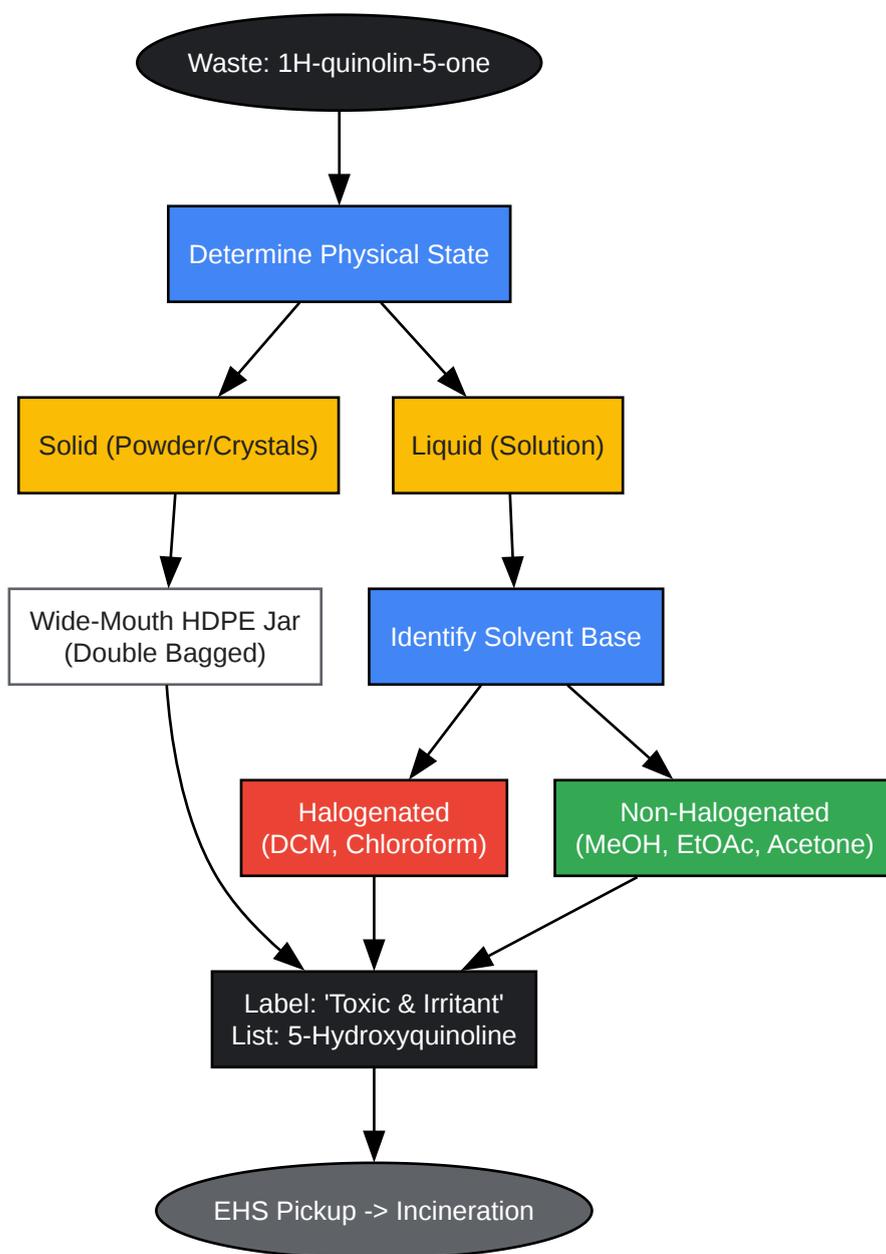
- Separation: Do not place in the "Biohazard/Red Bag" box unless human cell lines were also involved.
- Collection: Collect in a dedicated "Chemically Contaminated Debris" bucket (usually a yellow or white 5-gallon pail with a screw-top lid).
- Sharps: TLC plates and syringe needles must go into a hard-walled "Chemically Contaminated Sharps" container.

Waste Segregation & Compatibility Matrix

Improper mixing is the leading cause of lab accidents.

Waste Stream	Compatibility with 1H-quinolin-5-one	Action
Organic Solvents	Compatible	Safe to mix (check halogen status).
Aqueous Acid (pH < 2)	Caution	Will protonate the nitrogen. Exothermic. Neutralize first.
Oxidizers (HNO ₃ , H ₂ O ₂)	DANGER	DO NOT MIX. Risk of violent oxidation/nitration.
Heavy Metals	Caution	Quinolinones are chelators. May precipitate metals.

Visual Workflow: Disposal Decision Tree



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Figure 1: Decision matrix for segregating and packaging **1H-quinolin-5-one** waste based on physical state and solvent composition.

Regulatory Compliance & Emergency Response

RCRA Classification (USA)

While **1H-quinolin-5-one** is not explicitly listed on the EPA P-List (Acutely Toxic) or U-List (Toxic), it must be characterized by the generator.

- Determination: Due to the structural similarity to Quinoline (U163), treat as Hazardous Waste via the "Generator Knowledge" clause.
- Waste Code: If unmixed, label as "Non-Regulated Hazardous Waste." If mixed with solvents, apply codes F001-F005 (Spent Solvents) as appropriate.[1][2]

Spill Response (Small Scale < 50g)

- Evacuate the immediate area of unnecessary personnel.
- PPE: Wear Nitrile gloves (double gloving recommended), safety goggles, and a lab coat.
- Containment: If liquid, dike with absorbent pillows. If solid, cover with wet paper towels to prevent dust.
- Cleanup: Scoop material into a waste jar. Wipe area with soap and water.[3][4][5]
- Disposal: The cleanup debris is now Hazardous Waste (Protocol C).

References

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